

Spectroscopic data (NMR, IR, MS) of 3,3-Difluorohexan-1-amine

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Compound of Interest

Compound Name: 3,3-Difluorohexan-1-amine

Cat. No.: B13265941

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An In-depth Technical Guide to the Spectroscopic Data of **3,3-Difluorohexan-1-amine**

Abstract

This technical guide provides a comprehensive analysis of the predicted spectroscopic data for **3,3-Difluorohexan-1-amine**, a compound of interest in medicinal chemistry and materials science. In the absence of published experimental spectra, this document leverages established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) to generate and interpret a full suite of predicted spectroscopic data. This guide is intended for researchers, scientists, and drug development professionals, offering a detailed framework for the structural elucidation and characterization of this and similar fluorinated aliphatic amines. The methodologies, theoretical underpinnings, and data interpretation presented herein serve as a robust reference for the synthesis and analysis of novel fluorinated compounds.

Introduction to 3,3-Difluorohexan-1-amine

3,3-Difluorohexan-1-amine (CAS No. 1780499-39-9) is a saturated aliphatic amine containing a gem-difluoro functional group at the C3 position.^[1] The incorporation of fluorine atoms into organic molecules is a well-established strategy in drug discovery to modulate physicochemical

properties such as lipophilicity, metabolic stability, and binding affinity.[2] The primary amine group provides a handle for further chemical modifications, making **3,3-Difluorohexan-1-amine** a potentially valuable building block in the synthesis of more complex molecules. A thorough understanding of its spectroscopic properties is paramount for its identification, purity assessment, and quality control during synthesis and application.

Figure 1: Chemical structure of **3,3-Difluorohexan-1-amine**.

Spectroscopic Analysis: An Overview

The structural characterization of organic compounds relies on a combination of spectroscopic techniques. NMR spectroscopy provides detailed information about the carbon-hydrogen framework and the chemical environment of specific nuclei. IR spectroscopy identifies the functional groups present in a molecule. Mass spectrometry provides information about the molecular weight and fragmentation pattern, which aids in determining the molecular formula and connectivity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Theoretical Principles and Predicted Analysis

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. For **3,3-Difluorohexan-1-amine**, ^1H , ^{13}C , and ^{19}F NMR are particularly informative.

- ^1H NMR: The proton NMR spectrum will show signals for the protons on the alkyl chain. The chemical shifts will be influenced by the proximity of the electronegative nitrogen and fluorine atoms, which will deshield adjacent protons, causing them to appear at a higher chemical shift (downfield).[3] The splitting patterns (multiplicities) will provide information about the number of neighboring protons.
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for each of the six carbon atoms in the molecule. The carbon atom bonded to the two fluorine atoms (C3) will be significantly affected, appearing as a triplet due to C-F coupling. The carbons adjacent to the nitrogen and the difluoro group will also show characteristic chemical shifts.[3]
- ^{19}F NMR: The fluorine NMR spectrum is expected to show a single signal for the two equivalent fluorine atoms. This signal will be split by the protons on the adjacent methylene

groups (C2 and C4).

Predicted ^1H NMR Data

The predicted ^1H NMR spectrum of **3,3-Difluorohexan-1-amine** is summarized in the table below.

Position	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H1	~2.80	t	~7.0	2H
H2	~1.95	m	-	2H
H4	~1.85	t	~7.5	2H
H5	~1.45	m	-	2H
H6	~0.95	t	~7.5	3H
NH ₂	~1.50	br s	-	2H

Predicted ^{13}C NMR Data

The predicted ^{13}C NMR spectrum of **3,3-Difluorohexan-1-amine** is summarized in the table below.

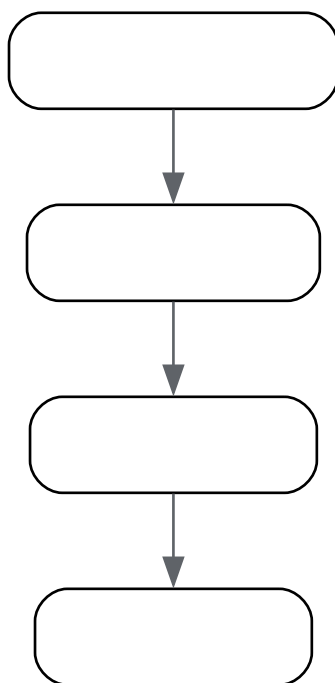
Position	Predicted Chemical Shift (δ , ppm)	Multiplicity (due to C-F coupling)
C1	~40.0	s
C2	~32.0	t ($^2\text{JCF} \approx 25$ Hz)
C3	~124.0	t ($^1\text{JCF} \approx 240$ Hz)
C4	~35.0	t ($^2\text{JCF} \approx 22$ Hz)
C5	~18.0	s
C6	~13.5	s

Predicted ^{19}F NMR Data

The predicted ^{19}F NMR spectrum of **3,3-Difluorohexan-1-amine** is expected to show a single signal.

Position	Predicted Chemical Shift (δ , ppm)	Multiplicity
F3	~ -110	quintet

Experimental Protocol for NMR Data Acquisition



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Figure 2: Workflow for NMR data acquisition.

- Sample Preparation: Dissolve approximately 5-10 mg of **3,3-Difluorohexan-1-amine** in a suitable deuterated solvent (e.g., CDCl_3 , D_2O , or DMSO-d_6) in an NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to optimize the magnetic field homogeneity.

- **Data Acquisition:** Acquire ^1H , ^{13}C , and ^{19}F NMR spectra using standard pulse sequences. For ^{13}C NMR, a proton-decoupled sequence is typically used.
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Integrate the signals in the ^1H NMR spectrum and reference the chemical shifts to the solvent signal or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

Theoretical Principles and Predicted Analysis

IR spectroscopy measures the vibrations of bonds within a molecule. Specific functional groups have characteristic absorption frequencies. For **3,3-Difluorohexan-1-amine**, the key expected vibrations are:

- **N-H stretch:** Primary amines show two bands in the region of $3300\text{--}3500\text{ cm}^{-1}$ corresponding to symmetric and asymmetric stretching.[4][5]
- **C-H stretch:** Aliphatic C-H stretching vibrations are expected just below 3000 cm^{-1} . [6]
- **N-H bend:** The scissoring vibration of the primary amine typically appears in the $1590\text{--}1650\text{ cm}^{-1}$ region.[4]
- **C-F stretch:** The C-F stretching vibrations are expected to be strong and appear in the $1000\text{--}1200\text{ cm}^{-1}$ region.
- **C-N stretch:** The C-N stretching vibration for aliphatic amines is found in the $1020\text{--}1250\text{ cm}^{-1}$ range.[4]

Predicted IR Spectral Data

The predicted characteristic IR absorption bands for **3,3-Difluorohexan-1-amine** are summarized below.

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode
~3380 and ~3300	Medium	N-H asymmetric and symmetric stretch
2850-2960	Medium to Strong	C-H stretch
~1620	Medium	N-H bend (scissoring)
1050-1150	Strong	C-F stretch
~1100	Medium	C-N stretch

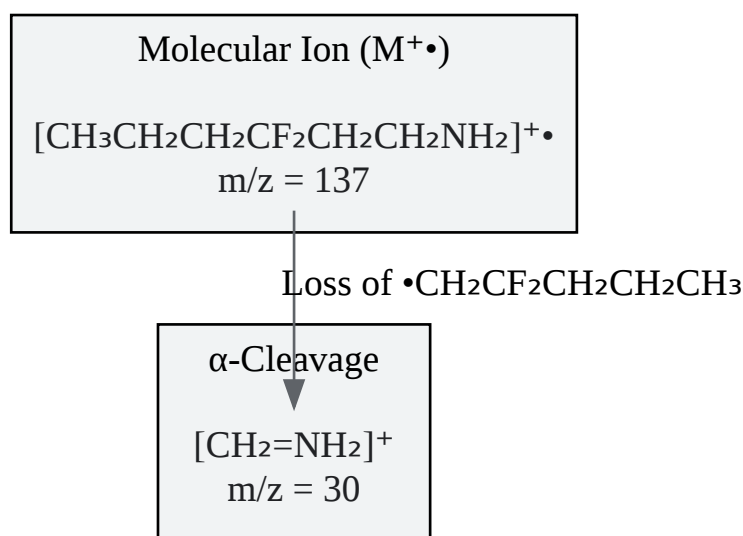
Experimental Protocol for IR Data Acquisition

- **Sample Preparation:** Place a small amount of neat liquid **3,3-Difluorohexan-1-amine** onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory of an FTIR spectrometer.
- **Background Scan:** Record a background spectrum of the clean, empty ATR crystal.
- **Sample Scan:** Record the spectrum of the sample.
- **Data Processing:** The software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Theoretical Principles and Predicted Fragmentation

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. In electron ionization (EI) MS, the molecule is ionized to form a molecular ion ($M^{+\bullet}$), which can then fragment in predictable ways. For **3,3-Difluorohexan-1-amine**, the primary fragmentation pathway is expected to be alpha-cleavage, which is the cleavage of the C-C bond adjacent to the nitrogen atom.



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Figure 3: Predicted primary fragmentation pathway of **3,3-Difluorohexan-1-amine**.

Predicted Mass Spectrum Data

The predicted major ions in the EI mass spectrum of **3,3-Difluorohexan-1-amine** are listed below.

m/z	Proposed Fragment
137	$[M]^{+\bullet}$ (Molecular Ion)
120	$[M - \text{NH}_3]^{+\bullet}$
108	$[M - \text{C}_2\text{H}_5]^+$
30	$[\text{CH}_2\text{NH}_2]^+$ (Base Peak)

Experimental Protocol for Mass Spectrometry Data Acquisition

- **Sample Introduction:** Introduce a dilute solution of **3,3-Difluorohexan-1-amine** in a volatile solvent (e.g., methanol or dichloromethane) into a gas chromatograph (GC) coupled to a mass spectrometer (MS).

- Ionization: The sample is ionized in the MS source, typically using electron ionization (EI) at 70 eV.
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio by the mass analyzer (e.g., a quadrupole).
- Detection: The ions are detected, and a mass spectrum is generated.

Conclusion

This technical guide has provided a comprehensive overview of the predicted spectroscopic data for **3,3-Difluorohexan-1-amine**. The predicted ^1H , ^{13}C , and ^{19}F NMR, IR, and MS data, along with the outlined experimental protocols, offer a solid foundation for the characterization of this compound. While these predicted data are based on sound spectroscopic principles, it is imperative that they are confirmed through experimental analysis of a synthesized and purified sample. This guide serves as a valuable resource for scientists working on the synthesis and application of fluorinated amines.

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